

Essential Safety and Handling guidance for Ethyl (2R)-2,3-epoxypropanoate

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Compound of Interest

Compound Name: Ethyl (2R)-2,3-epoxypropanoate

Cat. No.: B145722

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For Immediate Reference: Personal Protective Equipment (PPE), Handling, and Disposal Protocols

This document provides crucial safety and logistical information for the handling and disposal of **Ethyl (2R)-2,3-epoxypropanoate** (CAS: 111058-33-4), also known as ethyl glycidate. The following procedural guidance is designed to ensure the safety of researchers, scientists, and drug development professionals.

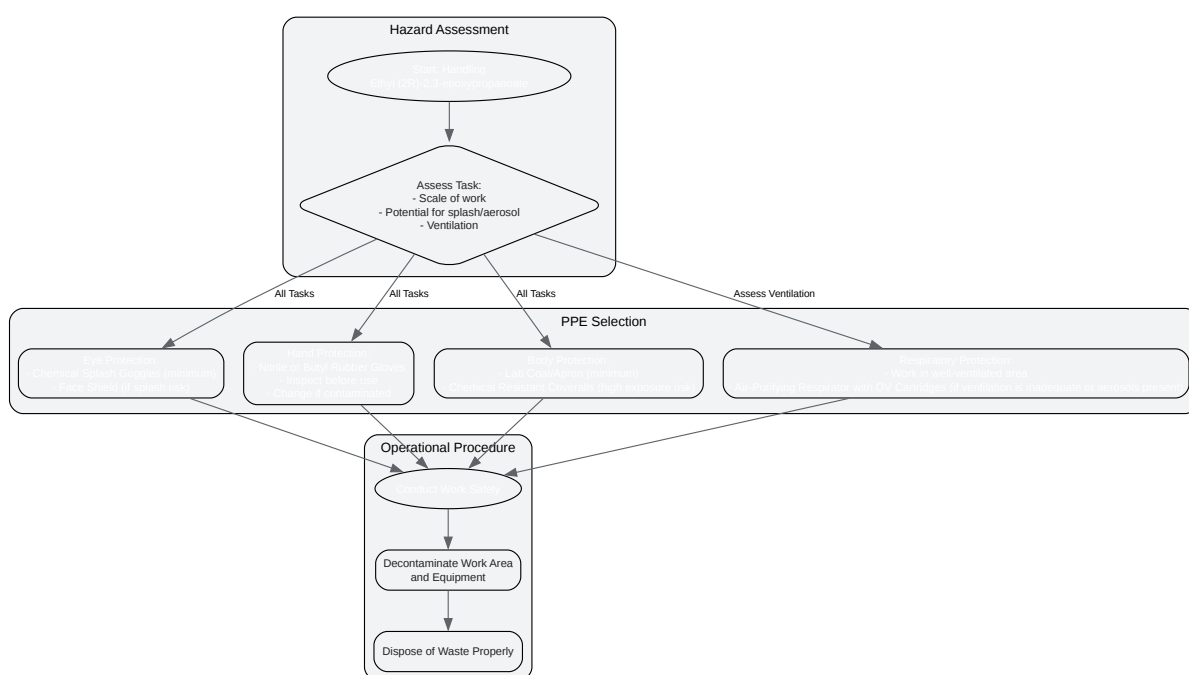
Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is paramount when handling **Ethyl (2R)-2,3-epoxypropanoate**. The following table summarizes the recommended PPE. Due to the absence of specific permeation data for this compound, recommendations for glove selection are based on data for chemically related substances such as glycidyl ethers and general best practices for handling epoxy compounds.

Protection Type	Specific Recommendations	Rationale & Considerations
Eye and Face Protection	Chemical splash goggles that conform to EU standard EN166 or NIOSH (US) standards.[1][2] A face shield should be worn in addition to goggles when there is a significant risk of splashing.	Protects against splashes and vapors that may cause eye irritation.[3]
Skin Protection (Gloves)	Nitrile rubber gloves are recommended for good chemical resistance against epoxy resins and related compounds.[4] Butyl rubber gloves may also offer good protection against esters. Always inspect gloves for degradation before use and change them immediately if contaminated.	Direct skin contact may cause irritation.[3] Since specific breakthrough time data is not available, it is crucial to adopt a conservative approach to glove use.
Skin Protection (Body)	A chemical-resistant apron or lab coat should be worn to protect against splashes and spills.[3] For larger quantities or in situations with a higher risk of exposure, chemical-resistant coveralls are recommended.	Provides a barrier to prevent skin contact with the chemical.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved air-purifying respirator with organic vapor (OV) cartridges. [3] A P95 or P100 particulate filter may be added if aerosols are generated.[5]	This compound may cause respiratory tract irritation.[3] In the absence of established occupational exposure limits (OELs), respiratory protection should be used in poorly ventilated areas or when the potential for inhalation exists.

Experimental Workflow for PPE Selection

The following diagram outlines the decision-making process for selecting the appropriate PPE when working with **Ethyl (2R)-2,3-epoxypropanoate**.



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PPE Selection Workflow for **Ethyl (2R)-2,3-epoxypropanoate**

Handling and Storage

- Handling: Always work in a well-ventilated area, preferably in a chemical fume hood. Avoid breathing vapors or mist. Prevent contact with skin, eyes, and clothing.[3]
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents. Keep the container tightly closed.[3]

Disposal Plan

- Waste Generation: All materials contaminated with **Ethyl (2R)-2,3-epoxypropanoate**, including gloves, absorbent materials, and empty containers, should be considered hazardous waste.
- Waste Collection: Collect waste in a dedicated, properly labeled, and sealed container.
- Disposal: Dispose of chemical waste through a licensed professional waste disposal service. Do not dispose of it down the drain or in regular trash. Follow all local, state, and federal regulations for hazardous waste disposal.

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References

- 1. CDC - NIOSH Pocket Guide to Chemical Hazards - Phenyl glycidyl ether [cdc.gov]
- 2. brushedrestorations.com [brushedrestorations.com]
- 3. CDC - NIOSH Pocket Guide to Chemical Hazards - Allyl glycidyl ether [cdc.gov]
- 4. resinforbeginners.com [resinforbeginners.com]
- 5. westsystem.com [westsystem.com]
- To cite this document: BenchChem. [Essential Safety and Handling guidance for Ethyl (2R)-2,3-epoxypropanoate]. BenchChem, [2026]. [Online PDF]. Available at:

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